

Stearyltrimethylammonium bromide molecular formula and weight.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Stearyltrimethylammonium

Cat. No.: B1193908

[Get Quote](#)

An In-depth Technical Guide to **Stearyltrimethylammonium** Bromide for Researchers and Drug Development Professionals

Introduction

Stearyltrimethylammonium bromide (STAB), also known as octadecyltrimethylammonium bromide, is a quaternary ammonium compound that functions as a cationic surfactant.^{[1][2][3]} Its amphipathic nature, comprising a long hydrophobic alkyl chain (stearyl group) and a hydrophilic quaternary ammonium head group, allows it to be utilized in a wide array of applications. This technical guide provides a comprehensive overview of STAB's molecular characteristics, physicochemical properties, synthesis, and its applications in research and drug development, complete with experimental considerations.

Molecular Formula and Weight

The fundamental molecular identifiers for **Stearyltrimethylammonium** Bromide are detailed below.

Identifier	Value
Molecular Formula	C ₂₁ H ₄₆ BrN ^{[1][4][5][6]}
Molecular Weight	392.5 g/mol ^{[1][4]}
CAS Number	1120-02-1 ^{[1][5][6]}

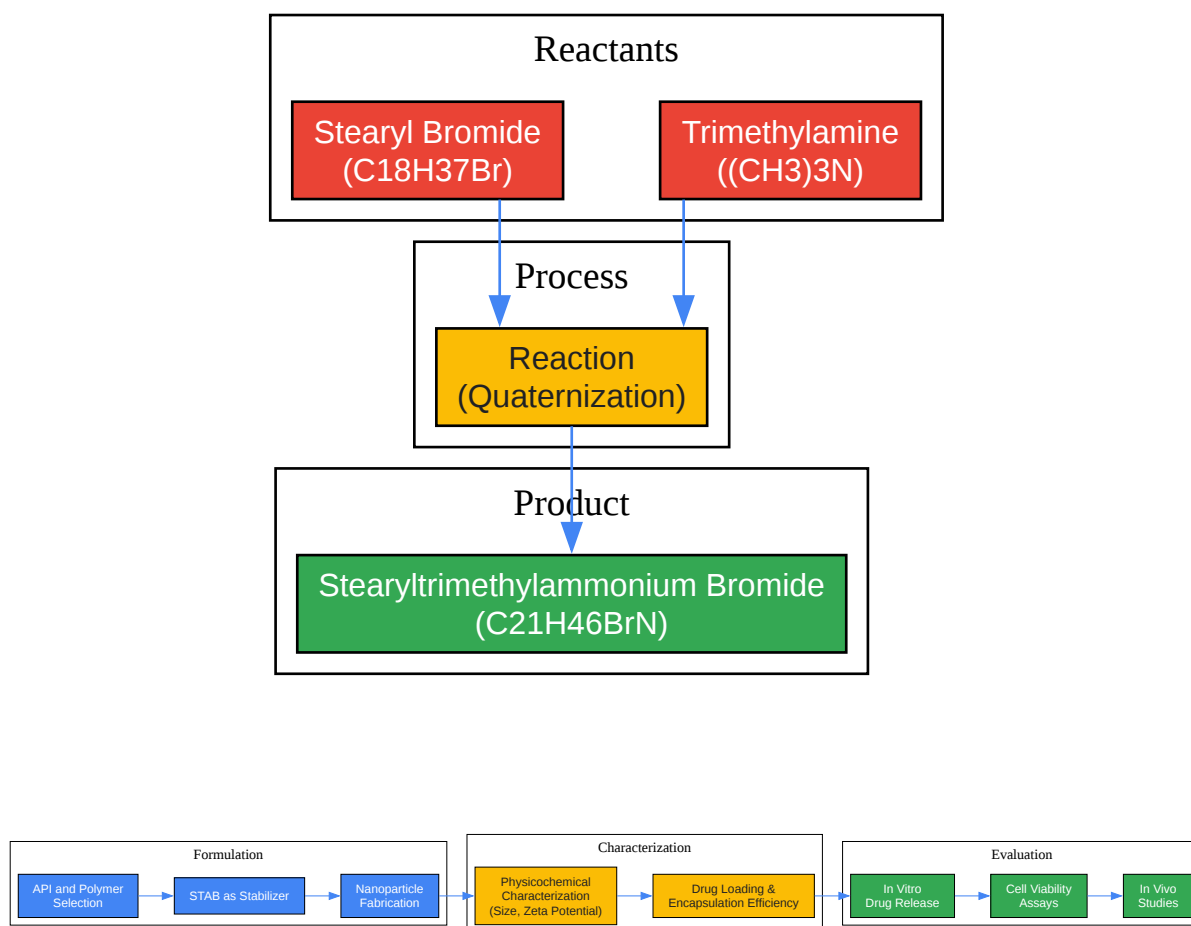
Physicochemical Properties

STAB is typically a white to almost white powder or crystalline solid.^{[2][3]} It is soluble in water.^{[1][5]} Key physicochemical properties are summarized in the table below.

Property	Value
Appearance	White or yellowish solid (paste) or white powder. ^{[1][2][3]}
Melting Point	~250 °C (decomposes) ^{[1][5]}
Water Solubility	Soluble ^{[1][5]}
Stability	Stable under normal conditions, but is hygroscopic and sensitive to moisture. ^[1]
Incompatibilities	Strong oxidizing agents. ^[1]
HLB Value	15.8 ^[1]

Synthesis

The synthesis of **Stearyltrimethylammonium** Bromide is typically achieved through the quaternization of a tertiary amine with an alkyl halide. A common method involves the reaction of stearyl bromide with trimethylamine.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. Stearyl trimethyl ammonium bromide [ahsuper.com]
- 3. Octadecyl trimethyl ammonium bromide / stearyl trimethyl ammonium bromide - 南京杜莱生物技术有限公司 [dulynet.com]

- 4. alfachemic.com [alfachemic.com]
- 5. Stearyltrimethylammonium bromide | 1120-02-1 [chemnet.com]
- 6. fluorochem.co.uk [fluorochem.co.uk]
- To cite this document: BenchChem. [Stearyltrimethylammonium bromide molecular formula and weight.]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1193908#stearyltrimethylammonium-bromide-molecular-formula-and-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com